Application Notes and Protocols: Utilizing SNAP 94847 in Operant Conditioning Paradigms

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Compound of Interest

Compound Name:	*SNAP 94847*
CAS No.:	*487051-12-7*
Cat. No.:	*B1681886*

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Introduction

SNAP 94847 is a potent and selective, non-peptide antagonist of the melanin-concentrating hormone receptor 1 (MCHR1).[1] MCHR1 is a G protein-coupled receptor predominantly expressed in the central nervous system and is implicated in the regulation of feeding behavior, energy homeostasis, mood, and reward pathways.[2][3][4] As an MCHR1 antagonist, **SNAP 94847** has been instrumental in elucidating the role of the MCH system in these processes. In preclinical research, **SNAP 94847** has demonstrated anxiolytic and antidepressant-like effects and has been shown to reduce food consumption.[1][5][6]

These application notes provide a comprehensive overview and detailed protocols for the use of **SNAP 94847** in operant conditioning paradigms. The focus is on leveraging this compound to investigate the motivational and rewarding aspects of food and other reinforcers.

Mechanism of Action: MCHR1 Signaling

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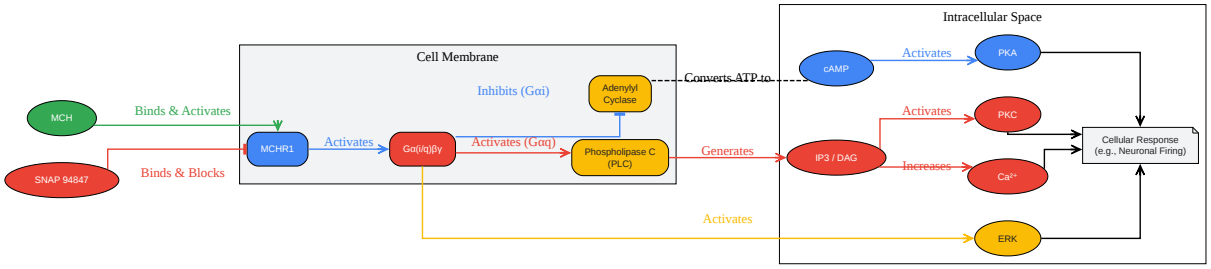
MCHR1 activation by its endogenous ligand, melanin-concentrating hormone (MCH), initiates intracellular signaling cascades through coupling with G(i) and G(q) proteins.[3][7][8] This leads to the inhibition of adenylyl cyclase, resulting in decreased cyclic AMP (cAMP) levels, and the activation of phospholipase C (PLC), which in turn mobilizes intracellular calcium.[2][8] Furthermore, MCHR1 activation can modulate the extracellular signal-regulated kinase (ERK) pathway.[7][8] **SNAP 94847** acts by competitively binding to MCHR1, thereby blocking these downstream signaling events initiated by MCH.



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Caption: MCHR1 Signaling Pathway and **SNAP 94847** Inhibition.

Data Presentation: Effects of SNAP 94847 on Operant Responding

The following tables summarize the quantitative effects of **SNAP 94847** on food-reinforced operant responding and reinstatement of food-seeking behavior in rats, based on findings from key studies.

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Table 1: Effect of **SNAP 94847** on High-Fat Food-Reinforced Operant Responding[9][10]

Treatment Group	Dose (mg/kg, i.p.)	Number of Pellets Earned (Mean ± SEM)
Vehicle	0	105 ± 8
SNAP 94847	3	98 ± 7
SNAP 94847	10	92 ± 9
SNAP 94847	30	75 ± 10*

* Indicates a statistically significant decrease compared to the vehicle group.

Table 2: Effect of **SNAP 94847** on Reinstatement of Food Seeking[9][10]

Reinstatement Condition	Pre-treatment	Dose (mg/kg, i.p.)	Active Lever Presses (Mean ± SEM)
MCH-induced (20 µg, i.c.v.)	Vehicle	0	45 ± 5
MCH-induced (20 µg, i.c.v.)	SNAP 94847	30	15 ± 3*
Pellet-priming	Vehicle	0	38 ± 4
Pellet-priming	SNAP 94847	30	35 ± 5
Cue-induced	Vehicle	0	42 ± 6
Cue-induced	SNAP 94847	30	40 ± 7
Yohimbine-induced (2 mg/kg)	Vehicle	0	50 ± 8
Yohimbine-induced (2 mg/kg)	SNAP 94847	30	48 ± 9

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* Indicates a statistically significant decrease compared to the vehicle pre-treatment group under the same reinstatement condition.

Experimental Protocols

The following are detailed protocols for assessing the effects of **SNAP 94847** in common operant conditioning paradigms.

Protocol 1: Food-Reinforced Operant Responding

This protocol is designed to assess the effect of **SNAP 94847** on the motivation to work for a palatable food reward.

Materials:

- Operant conditioning chambers equipped with levers, a food pellet dispenser, and a cue light.
- High-fat food pellets (e.g., 35% fat).[10]
- **SNAP 94847** hydrochloride (Tocris Bioscience or equivalent).[11]
- Vehicle solution (e.g., distilled water with 10% DMSO and 30 mg/mL of beta-cyclodextrin).[11]
- Male Long-Evans rats (or other appropriate rodent strain).

Procedure:

- Food Restriction and Habituation:
  - Individually house the rats and maintain them on a restricted diet (e.g., 16 g/day of standard chow) to maintain approximately 85-90% of their free-feeding body weight.[10] [12] Water should be available ad libitum.
  - Handle the rats daily for at least 5 minutes for a week prior to training to acclimate them to the experimenter.

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- Training:
  - Train the rats to press a designated "active" lever for a high-fat food pellet on a fixed-ratio (FR) schedule (e.g., FR1, where one press yields one pellet), gradually increasing the ratio if necessary (e.g., to FR3).
  - Each pellet delivery should be paired with a cue (e.g., illumination of a cue light).
  - Conduct training sessions for 3 hours per day, every other day, for approximately 14 sessions, or until stable responding is achieved.[10]
- Drug Administration and Testing:
  - Dissolve **SNAP 94847** in the vehicle solution.
  - Administer **SNAP 94847** (e.g., 3, 10, 30 mg/kg) or vehicle via intraperitoneal (i.p.) injection 60 minutes prior to the test session.[9]
  - Place the rat in the operant chamber and record the number of active lever presses and pellets earned over a 3-hour session.
  - A within-subjects design is recommended, where each rat receives all drug doses and vehicle in a counterbalanced order, with at least a 48-hour washout period between tests.[9]

Protocol 2: Reinstatement of Food Seeking

This protocol assesses the effect of **SNAP 94847** on the relapse to food-seeking behavior after a period of extinction.

Procedure:

- Acquisition and Extinction:
  - Train the rats on a food-reinforced operant task as described in Protocol 1.
  - Following stable acquisition, begin extinction training. During these sessions, lever pressing no longer results in the delivery of food pellets or the presentation of the cue.

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- Continue extinction sessions (e.g., 3 hours daily) for 10-17 days, or until responding on the active lever is significantly reduced (e.g., less than 20% of the acquisition baseline).[10]

- Reinstatement Testing:
  - Administer **SNAP 94847** (e.g., 30 mg/kg, i.p.) or vehicle 60 minutes before the reinstatement test.[9]
  - Induce reinstatement using one of the following methods:
    - MCH-induced: Administer MCH (e.g., 20 µg) intracerebroventricularly (i.c.v.) immediately before placing the rat in the chamber.[10]
    - Pellet-priming: Deliver a small number of non-contingent food pellets (e.g., 3 pellets) at the beginning of the session.[10]
    - Cue-induced: Present the cue light that was previously paired with food delivery, contingent on an active lever press.[10]
    - Stress-induced: Administer a pharmacological stressor such as yohimbine (e.g., 2 mg/kg, i.p.) prior to the session.[10]
  - Record the number of active and inactive lever presses during the test session (typically 1-2 hours).

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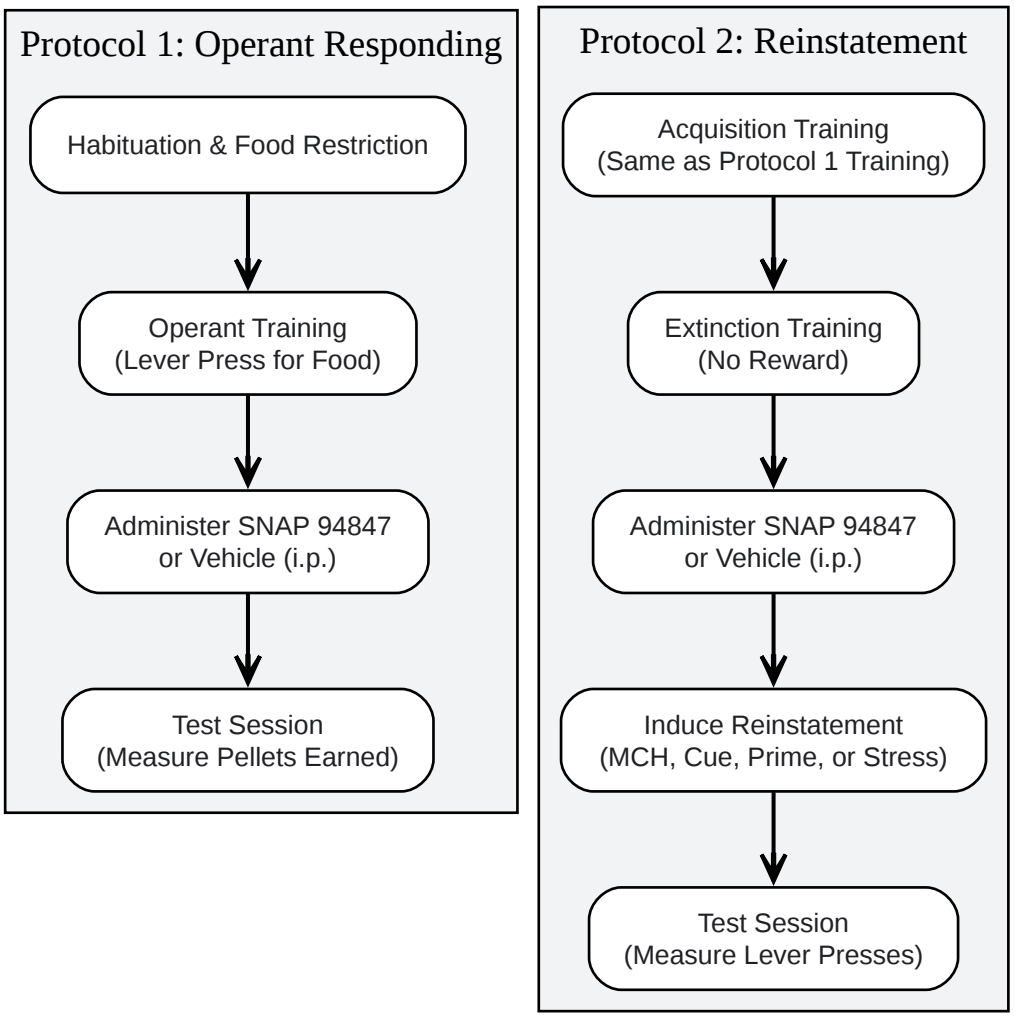

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Caption: Experimental Workflow for Operant Conditioning Paradigms.

Concluding Remarks

Systemic administration of the MCHR1 antagonist **SNAP 94847** has been shown to decrease responding for high-fat food and to specifically block MCH-induced reinstatement of food seeking.[9][10] However, it appears to have minimal effect on reinstatement induced by food priming, cues, or stress.[9][10] These findings suggest that MCHR1 signaling is critically involved in the motivational aspects of food reward under specific conditions. The provided protocols offer a standardized framework for researchers to further investigate the role of the MCH system in reward, motivation, and addiction-related behaviors using **SNAP 94847**.

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Careful consideration of the experimental design, including appropriate controls and counterbalancing, is essential for obtaining robust and interpretable data.

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References

- 1. SNAP-94847 [medbox.iiab.me]
- 2. researchgate.net [researchgate.net]
- 3. Frontiers | The Role of Melanin-Concentrating Hormone and Its Receptors in Energy Homeostasis [frontiersin.org]
- 4. Mchr1 melanin-concentrating hormone receptor 1 [Mus musculus (house mouse)] - Gene - NCBI [ncbi.nlm.nih.gov]
- 5. Anxiolytic and antidepressant effects of melanin-concentrating hormone 1 receptor antagonist SNAP 94847 - Vetlugin - Pediatrician (St. Petersburg) [journals.eco-vector.com]
- 6. Recent Updates on the Melanin-Concentrating Hormone (MCH) and Its Receptor System: Lessons from MCH1R Antagonists - PMC [pmc.ncbi.nlm.nih.gov]
- 7. Melanin-concentrating hormone receptor 1 activates extracellular signal-regulated kinase and synergizes with G(s)-coupled pathways - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. academic.oup.com [academic.oup.com]
- 9. Effects of the MCH1 receptor antagonist SNAP 94847 on high-fat food-reinforced operant responding and reinstatement of food seeking in rats - PMC [pmc.ncbi.nlm.nih.gov]
- 10. Effects of the MCH1 receptor antagonist SNAP 94847 on high-fat food-reinforced operant responding and reinstatement of food seeking in rats - PubMed [pubmed.ncbi.nlm.nih.gov]
- 11. researchgate.net [researchgate.net]
- 12. Muscarinic antagonists impair multiple aspects of operant discrimination learning and performance - PMC [pmc.ncbi.nlm.nih.gov]
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